

Sudan Red 7B-D5 CAS number and molecular formula

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Compound of Interest

Compound Name: Sudan Red 7B-D5

Cat. No.: B15558905

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An In-depth Technical Guide to Sudan Red 7B and its Deuterated Analog, **Sudan Red 7B-D5**

This technical guide provides a comprehensive overview of the chemical properties, metabolism, toxicology, and applications of the synthetic azo dye Sudan Red 7B and its deuterated form, **Sudan Red 7B-D5**. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical and Physical Properties

Sudan Red 7B is a lipophilic diazo dye.^{[1][2][3]} Its deuterated analog, **Sudan Red 7B-D5**, is primarily utilized as an internal standard for analytical quantification.^[4] Key properties of both compounds are summarized below.

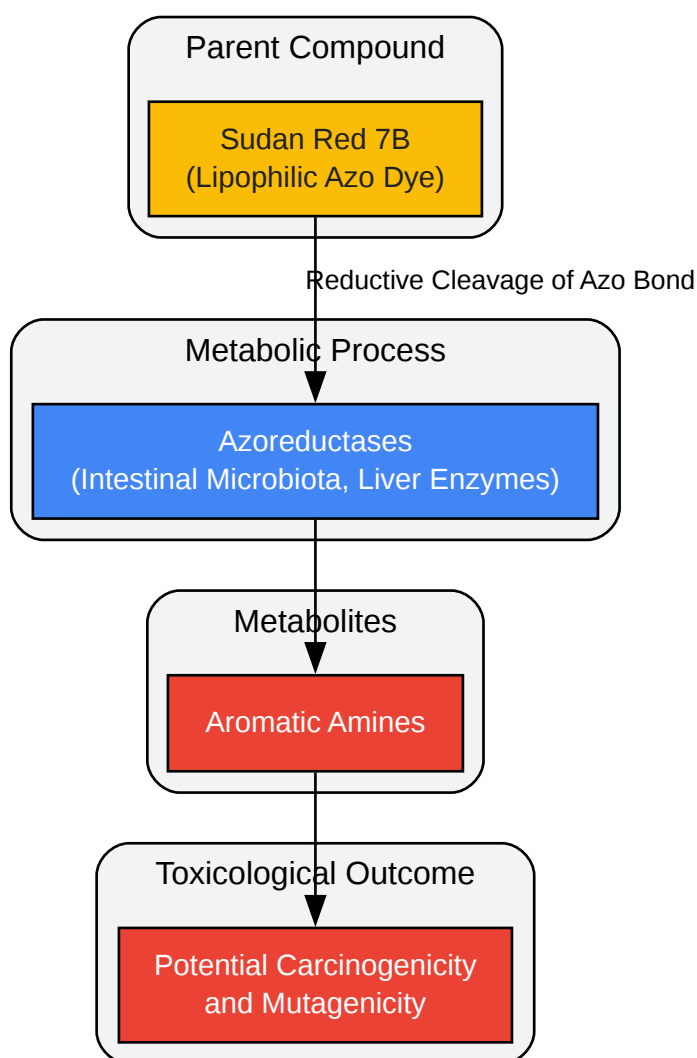
Property	Sudan Red 7B	Sudan Red 7B-D5
CAS Number	6368-72-5[1][2][3][5][6][7][8][9][10]	Not Available (NA)[11]
Molecular Formula	C ₂₄ H ₂₁ N ₅ [1][3][5][6][7][8][9][10]	C ₂₄ H ₁₆ D ₅ N ₅ [11]
Molecular Weight	~379.46 g/mol [1][3][7][10]	~384.49 g/mol [11]
Synonyms	Solvent Red 19, Fat Red 7B, C.I. 26050[2][5][6][8]	N-isopropyl-1-((E)-(4-((E)-phenyldiazenyl)phenyl)diazenyl)naphthalen-2-amine d5[11]
Appearance	Dark red to purple powder[9]	Not specified
Solubility	Soluble in oils and organic solvents such as acetone; insoluble in water.[10][12]	Not specified
Melting Point	130 °C (decomposes)[9][10]	Not specified

Metabolism and Toxicology

The metabolism of azo dyes like Sudan Red 7B is a critical factor in their toxicological profile. The primary metabolic pathway involves the reductive cleavage of the azo bond (-N=N-).[5][13]

This biotransformation is primarily carried out by azoreductases from the intestinal microbiota and, to a lesser extent, by liver enzymes.[1][13][14] The process breaks down the parent dye molecule into smaller aromatic amines.[14][15] Some of these resulting aromatic amines are known to be potentially carcinogenic or mutagenic.[6][14] The lipophilic nature of Sudan Red 7B facilitates its absorption and subsequent metabolism.[5]

The International Agency for Research on Cancer (IARC) has classified Sudan dyes as Group 3 carcinogens, meaning they are "not classifiable as to their carcinogenicity to humans".[7] However, some studies have raised concerns about the genotoxicity and carcinogenicity of Sudan dyes and their metabolites.[16]



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General metabolic pathway of azo dyes like Sudan Red 7B.

Applications and Experimental Protocols

The primary application of Sudan Red 7B is as a lipid-soluble stain for the histological visualization of fats and lipids in biological tissues.[1][3] It is effective for staining neutral lipids, such as triacylglycerols, in both plant and animal cells.[17]

Experimental Protocol: Lipid Staining in Plant Tissue

The following protocol is adapted from a method for staining lipids in plant material using Sudan Red 7B.[17][18][19]

1. Preparation of Staining Solution (0.1% w/v Sudan Red 7B):

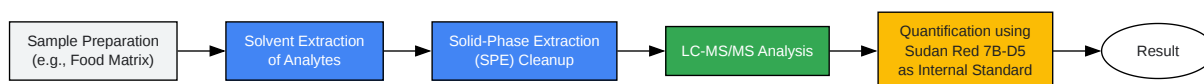
- Dissolve 50 mg of Sudan Red 7B in 25 mL of polyethylene glycol (PEG-300).
- Incubate the mixture for 1 hour at 90°C.
- Allow the solution to cool to room temperature.
- Add an equal volume (25 mL) of 90% glycerol and mix thoroughly.
- Store the staining solution at room temperature.

2. Staining Procedure:

- Immerse fresh plant tissue sections in the Sudan Red 7B staining solution.
- Incubate for 1 hour to overnight, depending on the tissue type and thickness.
- After incubation, rinse the stained tissue several times with water to remove excess stain.
- Mount the tissue on a microscope slide for observation. Lipids will appear as red-colored globules or deposits.

Use in Analytical Chemistry

Sudan Red 7B-D5 serves as an internal standard in analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the sensitive and accurate quantification of Sudan Red 7B in various matrices, particularly in food products where its use is prohibited.



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A typical analytical workflow for the detection of Sudan dyes.

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